

resolving poor solubility of 4-tert-butylbenzyl mercaptan in reaction media

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Compound of Interest

Compound Name: 4-tert-Butylbenzyl mercaptan

Cat. No.: B1334090

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Technical Support Center: 4-tert-butylbenzyl mercaptan

This guide provides troubleshooting and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing poor solubility of **4-tert-butylbenzyl mercaptan** in reaction media.

Frequently Asked Questions (FAQs)

FAQ 1: What are the general solubility properties of 4-tert-butylbenzyl mercaptan?

4-tert-butylbenzyl mercaptan, also known as (4-(tert-Butyl)phenyl)methanethiol, is a derivative of benzyl mercaptan.^[1] Its molecular structure, featuring a bulky, nonpolar tert-butyl group and an aromatic ring, dictates its solubility. This compound is a colorless to light yellow liquid and is generally miscible with most organic solvents while having very limited solubility in water.^{[2][3][4]}

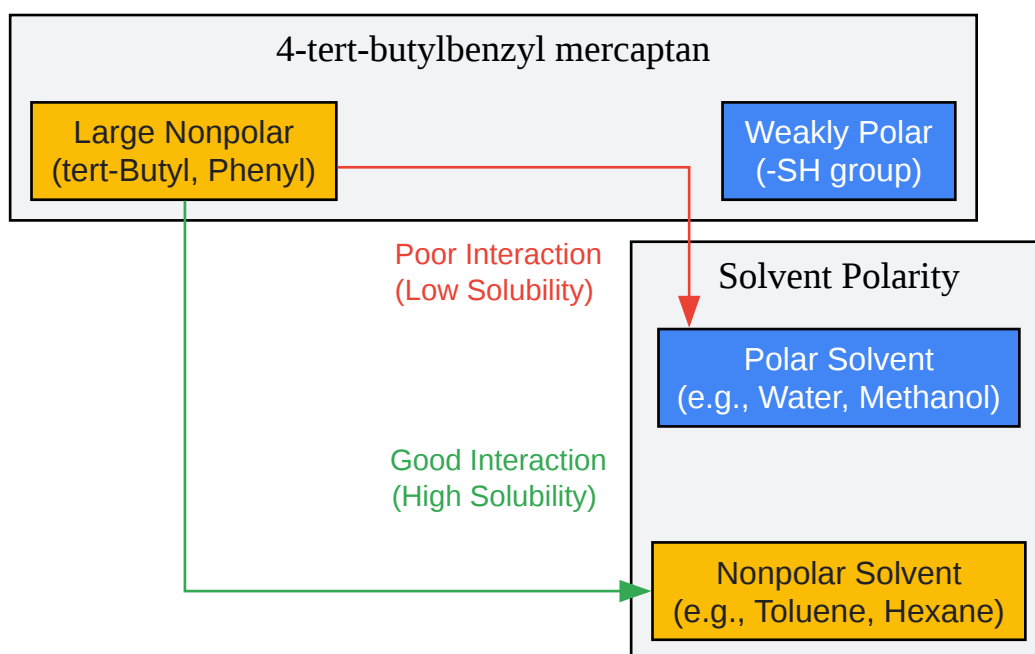
The key physicochemical properties are summarized below:

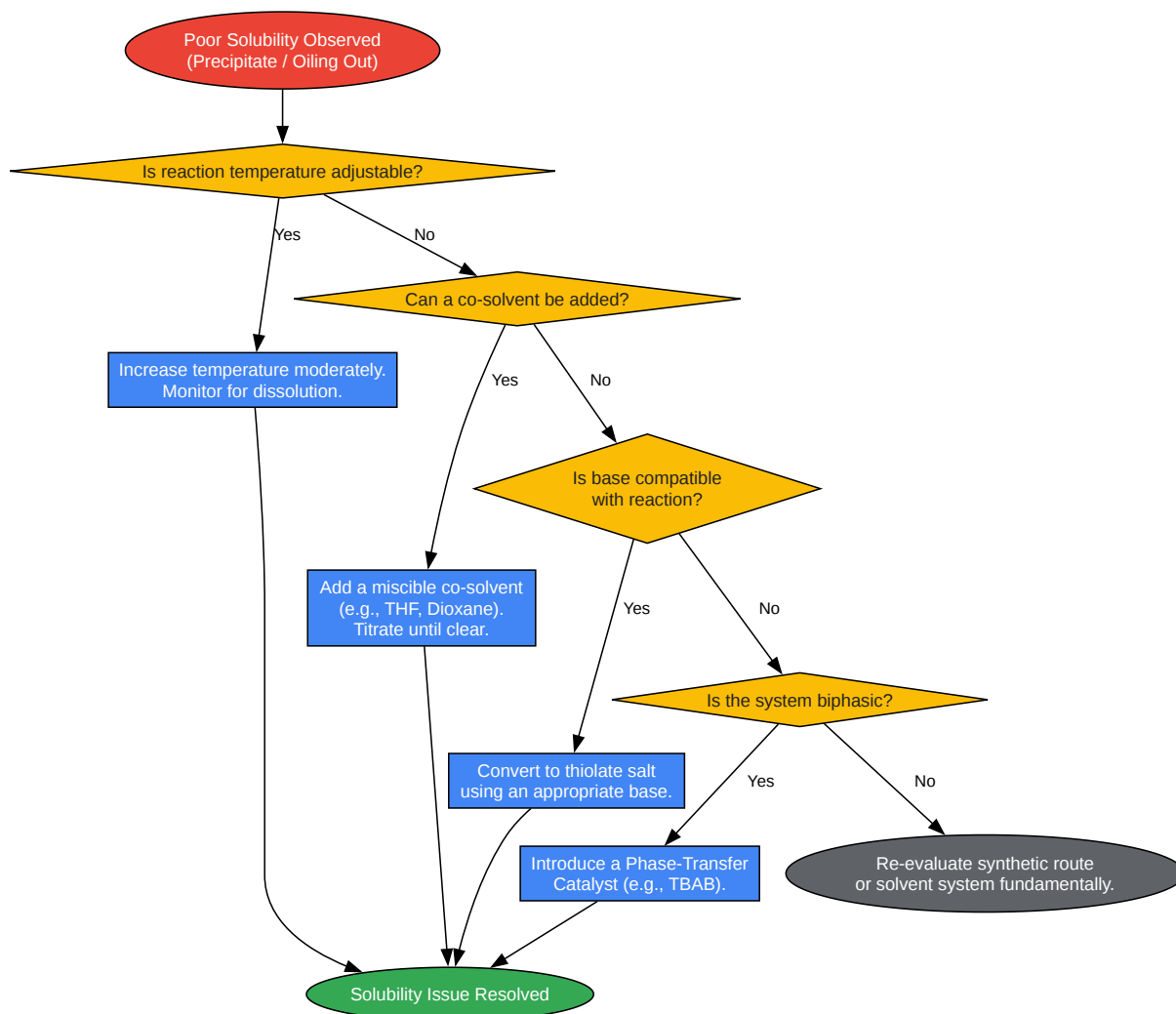
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆ S	[5]
Molecular Weight	180.31 g/mol	
Density	0.966 g/mL at 25 °C	[1]
Boiling Point	102-103 °C at 3.1 mmHg	[1]
Flash Point	72.2 °C (162.0 °F) - closed cup	
Water Solubility	Sparingly soluble / Insoluble	[3][4][6]
Organic Solvent Solubility	Miscible with most organic solvents	[2]
Predicted pKa	9.83 ± 0.10	

FAQ 2: Why is 4-tert-butylbenzyl mercaptan poorly soluble in my specific reaction medium?

The principle of "like dissolves like" is central to understanding its solubility. The compound's large nonpolar surface area, due to the tert-butyl group and benzene ring, makes it highly soluble in nonpolar organic solvents (e.g., toluene, hexanes) and less soluble in polar solvents (e.g., water, and to some extent, polar aprotic solvents).

Poor solubility in a reaction medium typically arises from a polarity mismatch. If your reaction requires a polar medium (like water, methanol, or acetonitrile), the nonpolar nature of **4-tert-butylbenzyl mercaptan** will resist dissolution.





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